

Acid Blue 182: A Technical Guide to Solubility in Various Solvents

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Compound of Interest

Compound Name: Acid Blue 182

Cat. No.: B13450863

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This in-depth technical guide provides a comprehensive overview of the solubility of **Acid Blue 182**, a synthetic anthraquinone dye. Understanding the solubility of this compound is critical for its application in various fields, including textiles, inks, and potentially as a non-absorbable marker in biomedical research. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Core Solubility Data

The solubility of **Acid Blue 182** is a key physicochemical property that dictates its utility in different formulations and systems. The compound is structurally characterized by a disodium salt of a sulfonated anthraquinone derivative, which inherently influences its solubility profile.

Quantitative Solubility of Acid Blue 182

The following table summarizes the available quantitative data on the solubility of **Acid Blue 182** in various common solvents.

Solvent	Solubility (g/L)	Temperature (°C)
Water	approx. 30[1]	Not Specified
Ethanol	< 10[1]	Not Specified
Isopropanol	< 10[1]	Not Specified

Qualitative assessments consistently indicate that **Acid Blue 182** is soluble in water and generally insoluble in organic solvents[2][3][4]. This is attributed to the presence of two sulfonic acid groups, which enhance its aqueous solubility[5][6].

Experimental Protocols for Solubility Determination

While specific experimental details for the cited data are not exhaustively provided in the public domain, a standard methodology for determining the solubility of a dye like **Acid Blue 182** can be outlined. The following protocol describes a general approach based on the principles of equilibrium solubility determination.

Materials and Equipment

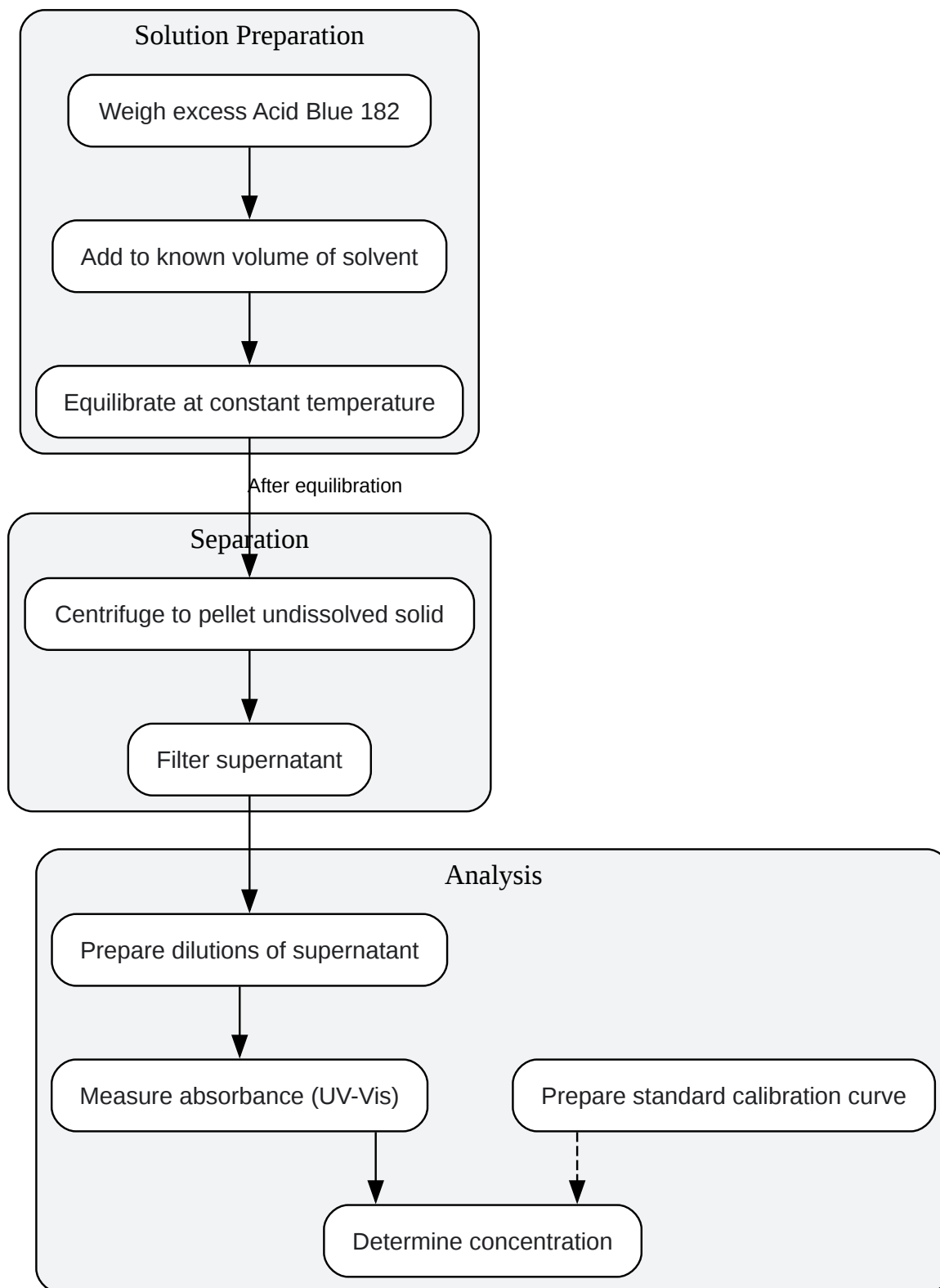
- **Acid Blue 182** (analytical standard)
- Solvents of interest (e.g., deionized water, ethanol, isopropanol)
- Analytical balance
- Volumetric flasks
- Centrifuge
- Spectrophotometer (UV-Vis)
- Thermostatically controlled shaker or water bath
- pH meter
- Syringe filters (e.g., 0.45 µm)

General Experimental Procedure

- Preparation of Saturated Solutions:
 - Accurately weigh an excess amount of **Acid Blue 182** and add it to a known volume of the desired solvent in a sealed container.
 - Agitate the mixture at a constant temperature using a shaker or water bath for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solute:
 - After the equilibration period, allow the suspension to settle.
 - Centrifuge the samples at a high speed to pellet the undissolved solid.
- Sample Analysis:
 - Carefully withdraw an aliquot of the clear supernatant. To remove any remaining suspended particles, filter the aliquot through a syringe filter.
 - Prepare a series of dilutions of the filtered supernatant with the same solvent.
 - Measure the absorbance of the diluted solutions at the wavelength of maximum absorbance (λ_{max}) for **Acid Blue 182** using a UV-Vis spectrophotometer.
- Quantification:
 - Create a standard calibration curve by preparing solutions of known concentrations of **Acid Blue 182** in the same solvent and measuring their absorbance.
 - Use the calibration curve to determine the concentration of **Acid Blue 182** in the saturated supernatant.
 - Calculate the solubility in the desired units (e.g., g/L).

Experimental Workflow Diagram

The logical flow of the experimental protocol for determining the solubility of **Acid Blue 182** is illustrated in the following diagram.



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